

Personal protective equipment for handling 1-(3-Fluorophenyl)piperazine

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Compound of Interest

Compound Name: 1-(3-Fluorophenyl)piperazine

Cat. No.: B1329745

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Essential Safety and Handling Guide for 1-(3-Fluorophenyl)piperazine

This guide provides crucial safety and logistical information for the handling and disposal of **1-(3-Fluorophenyl)piperazine**, tailored for researchers, scientists, and drug development professionals. Following these procedures is essential for ensuring laboratory safety.

Chemical Identifier:

- Substance Name: **1-(3-Fluorophenyl)piperazine**
- CAS Number: 3801-89-6[1]
- Formula: C₁₀H₁₃FN₂[1]

Hazard Identification and Personal Protective Equipment (PPE)

1-(3-Fluorophenyl)piperazine is classified as a substance that can cause skin irritation, serious eye irritation, and may cause respiratory irritation.[1] Adherence to the following PPE guidelines is mandatory to minimize exposure risk.

Summary of Required Personal Protective Equipment

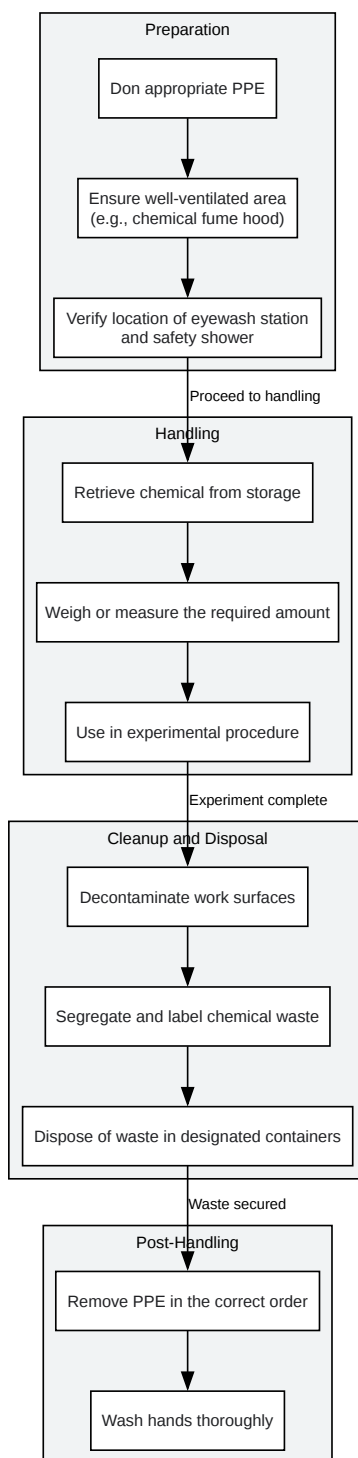
Protection Type	Specification	Standard Reference
Eye and Face Protection	Chemical goggles or safety glasses. A face shield is also recommended.	29 CFR 1910.133[1]
Hand Protection	Protective gloves. The specific glove material should be resistant to the chemical.	29 CFR 1910.138[1]
Skin and Body Protection	Wear suitable protective clothing to prevent skin contact.	-
Respiratory Protection	In case of inadequate ventilation, wear respiratory protection.	29 CFR 1910.134[1]
Foot Protection	Safety shoes are recommended.	29 CFR 1910.136[1]

Operational Plan: Step-by-Step Handling Procedure

Proper handling of **1-(3-Fluorophenyl)piperazine** is critical to prevent exposure and ensure experimental integrity. The following workflow must be followed.

Handling Workflow Diagram

Workflow for Handling 1-(3-Fluorophenyl)piperazine



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Caption: A flowchart outlining the key steps for safely handling **1-(3-Fluorophenyl)piperazine**.

Detailed Protocol:

- Preparation:
 - Always work in a well-ventilated area, preferably within a chemical fume hood.[\[1\]](#)[\[2\]](#)
 - Ensure that an emergency eyewash fountain and safety shower are readily accessible in the immediate vicinity of potential exposure.[\[1\]](#)
 - Don all required personal protective equipment as specified in the table above.
- Handling:
 - Avoid breathing fumes, mist, spray, or vapors.[\[1\]](#)
 - Prevent all contact with skin and eyes.[\[1\]](#)
 - Keep the container tightly closed when not in use.[\[1\]](#)[\[2\]](#)
 - Do not eat, drink, or smoke in the handling area.[\[1\]](#)
- In Case of Accidental Release:
 - For small spills, absorb with a dry chemical absorbent.[\[1\]](#)
 - For large spills, dike the area for recovery or absorb with appropriate material. Use explosion-proof equipment for cleanup.[\[1\]](#)
 - Sweep or shovel spills into an appropriate, labeled container for disposal.[\[1\]](#)[\[3\]](#)
 - Ventilate the area thoroughly after a spill.[\[1\]](#)

Disposal Plan

Proper disposal of **1-(3-Fluorophenyl)piperazine** and its containers is crucial to prevent environmental contamination and ensure regulatory compliance.

Disposal Guidelines

Waste Type	Disposal Procedure
Unused Product and Residues	Dispose of contents and container in accordance with a licensed collector's sorting instructions.[1] It may be possible to send to an authorized incinerator equipped with an afterburner and a flue gas scrubber.[1]
Contaminated PPE	Dispose of contaminated gloves and other protective equipment as chemical waste in accordance with applicable laws and good laboratory practices.[3]
Empty Containers	Recycle the material as far as possible.[1] Otherwise, dispose of as unused product.[3]

Important Considerations:

- This product or mixture does not contain a toxic chemical or chemicals in excess of the applicable de minimis concentration as specified in 40 CFR §372.38(a), subject to the reporting requirements of section 313 of Title III of the Superfund Amendments and Reauthorization Act of 1986 and 40 CFR Part 372.[1]
- Always handle in accordance with good industrial hygiene and safety procedures.[1] Wash hands thoroughly after handling.[1]

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